

# The Solubility Profile of 4,5-MDAI Hydrochloride: A Technical Guide

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## Compound of Interest

Compound Name: 4,5-MDAI hydrochloride

Cat. No.: B1651219

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This in-depth technical guide provides a comprehensive overview of the solubility of 4,5-methylenedioxy-2-aminoindane (4,5-MDAI) hydrochloride in various solvents. Designed for researchers, scientists, and drug development professionals, this document compiles available quantitative data, outlines detailed experimental methodologies for solubility determination, and presents a visual workflow to guide laboratory practices.

## Introduction to 4,5-MDAI Hydrochloride

**4,5-MDAI hydrochloride** is a research chemical belonging to the aminoindane class of compounds. As a substituted derivative of 2-aminoindane, its physicochemical properties, including solubility, are critical for its handling, formulation, and application in various research contexts. Understanding its solubility in different solvent systems is fundamental for designing experiments, developing analytical methods, and ensuring the compound's stability and bioavailability in preclinical studies. This guide serves as a core technical resource for laboratories working with this compound.

## Quantitative Solubility Data

The solubility of **4,5-MDAI hydrochloride** has been determined in several common laboratory solvents. The following table summarizes the available quantitative data, providing a clear comparison of its solubility across these different media.

Solvent	Chemical Formula	Molar Mass ( g/mol )	Solubility (mg/mL)	Temperature (°C)	pH (for aqueous solutions)
Dimethylformamide (DMF)	C <sub>3</sub> H <sub>7</sub> NO	73.09	14	Not Specified	Not Applicable
Dimethyl sulfoxide (DMSO)	C <sub>2</sub> H <sub>6</sub> OS	78.13	20	Not Specified	Not Applicable
Ethanol	C <sub>2</sub> H <sub>5</sub> OH	46.07	0.3	Not Specified	Not Applicable
Phosphate-Buffered Saline (PBS)	-	-	5	Not Specified	7.2

Note: The provided data is sourced from publicly available technical information sheets from chemical suppliers. The experimental conditions, such as temperature, were not specified and may influence the exact solubility values.

## Experimental Protocol for Solubility Determination

The following is a detailed methodology for determining the solubility of **4,5-MDAI hydrochloride** in a given solvent. This protocol is a composite of standard laboratory practices for solubility assessment of amine hydrochloride salts.

### Materials

- **4,5-MDAI Hydrochloride** (crystalline solid)
- Solvents of interest (e.g., water, ethanol, DMSO, DMF, PBS at various pH values)
- Analytical balance (accurate to ±0.01 mg)
- Vortex mixer
- Thermostatic shaker or incubator

- Centrifuge
- Syringe filters (0.22  $\mu\text{m}$ )
- High-Performance Liquid Chromatography (HPLC) system with a suitable detector (e.g., UV-Vis) or a UV-Vis spectrophotometer
- Volumetric flasks and pipettes
- pH meter

## Procedure

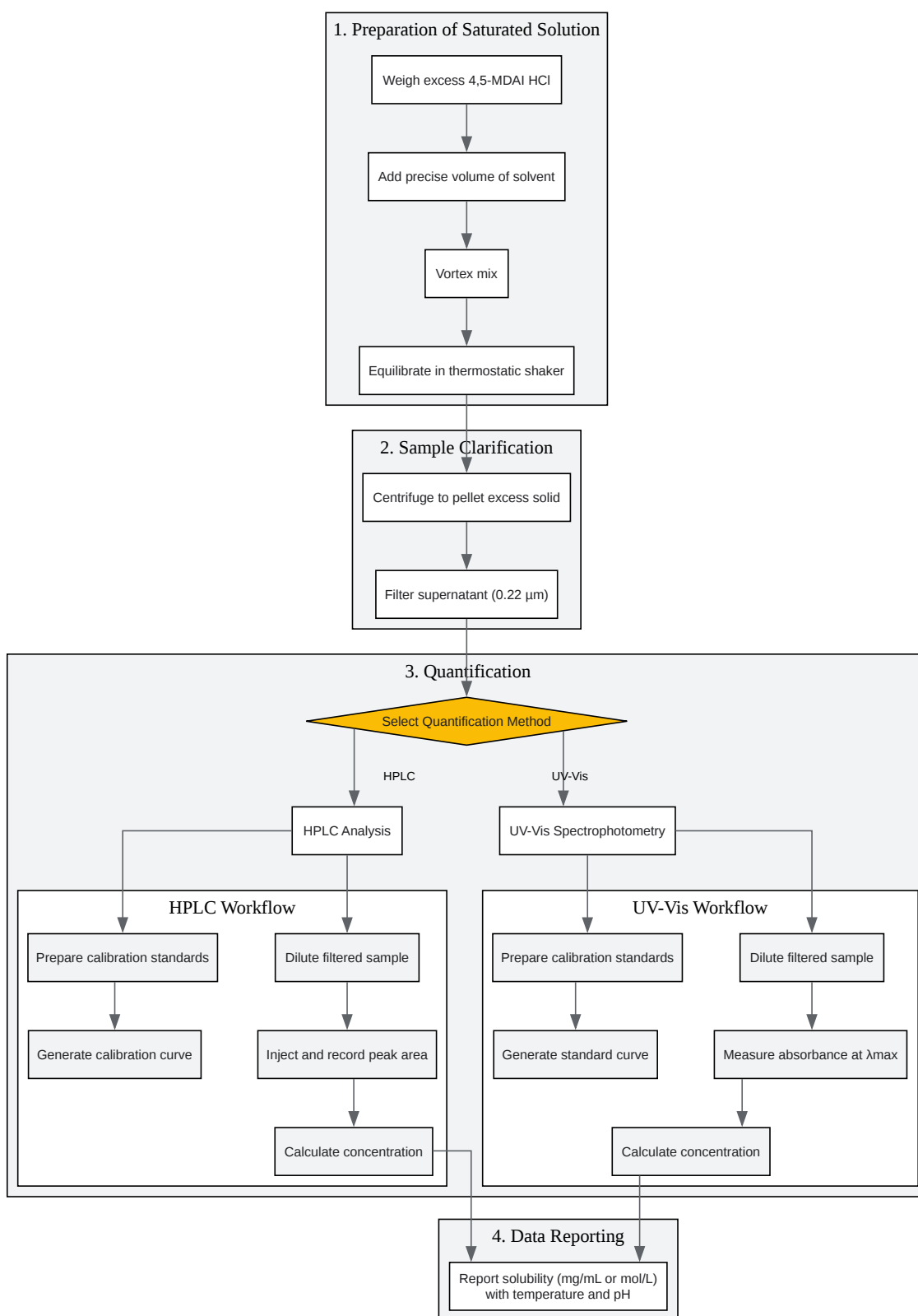
- Preparation of Saturated Solutions:
  - Accurately weigh an excess amount of **4,5-MDAI hydrochloride** (e.g., 25 mg) and transfer it to a series of glass vials.
  - Add a precise volume of the desired solvent (e.g., 1.0 mL) to each vial.
  - Securely cap the vials and vigorously mix the contents using a vortex mixer for 1-2 minutes.
  - Place the vials in a thermostatic shaker set to a constant temperature (e.g., 25 °C) and agitate for a predetermined period (e.g., 24 hours) to ensure equilibrium is reached.
- Sample Clarification:
  - After the equilibration period, visually inspect the vials to confirm the presence of undissolved solid, indicating a saturated solution.
  - Centrifuge the vials at a high speed (e.g., 10,000 rpm) for 15 minutes to pellet the excess solid.
  - Carefully aspirate the supernatant using a syringe and filter it through a 0.22  $\mu\text{m}$  syringe filter to remove any remaining particulate matter. This step is crucial to prevent undissolved solids from artificially inflating the measured concentration.

- Quantification of Solubilized Compound:
  - Using HPLC:
    - Prepare a series of calibration standards of **4,5-MDAI hydrochloride** of known concentrations in the same solvent.
    - Generate a calibration curve by plotting the peak area from the HPLC chromatograms against the concentration of the standards.
    - Dilute the filtered supernatant with the solvent to a concentration that falls within the linear range of the calibration curve.
    - Inject the diluted sample into the HPLC system and record the peak area.
    - Calculate the concentration of **4,5-MDAI hydrochloride** in the original saturated solution using the calibration curve and accounting for the dilution factor.
  - Using UV-Vis Spectrophotometry:
    - Determine the wavelength of maximum absorbance ( $\lambda_{\text{max}}$ ) for **4,5-MDAI hydrochloride** in the specific solvent.
    - Prepare a series of calibration standards and generate a standard curve of absorbance versus concentration.
    - Dilute the filtered supernatant to a concentration that falls within the linear range of the Beer-Lambert law.
    - Measure the absorbance of the diluted sample at  $\lambda_{\text{max}}$ .
    - Calculate the concentration of the dissolved compound using the standard curve.
- Data Reporting:
  - Express the solubility in mg/mL or mol/L.

- Report the temperature and, for aqueous solutions, the pH at which the solubility was determined.

## Visualization of Experimental Workflow

The following diagram illustrates the logical flow of the experimental protocol for determining the solubility of **4,5-MDAI hydrochloride**.



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Caption: Experimental workflow for determining the solubility of **4,5-MDAI hydrochloride**.

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